

Application Notes and Protocols for Studying the Lanosterol Synthase Pathway with MM0299

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Compound of Interest

Compound Name: MM0299

Cat. No.: B15574125

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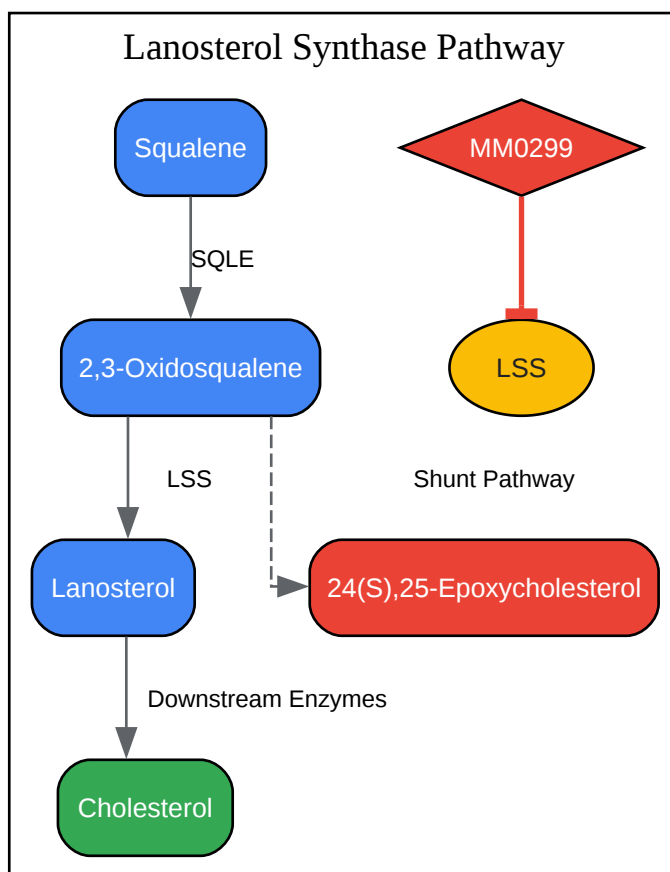
For Researchers, Scientists, and Drug Development Professionals

Introduction

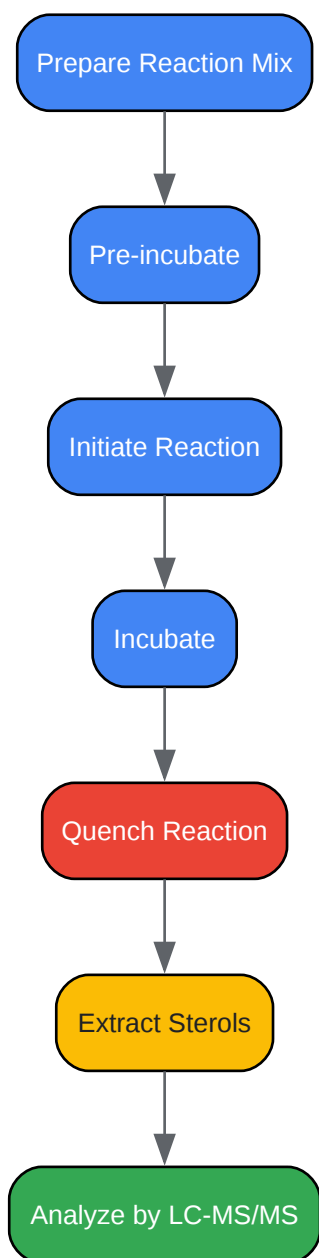
MM0299 is a potent and selective small molecule inhibitor of lanosterol synthase (LSS), a critical enzyme in the cholesterol biosynthesis pathway.[1][2] LSS catalyzes the cyclization of (S)-2,3-oxidosqualene to lanosterol, the first sterol in the pathway that leads to cholesterol.[3] [4] Inhibition of LSS by **MM0299** diverts the metabolic flux from cholesterol production towards a shunt pathway that results in the accumulation of 24(S),25-epoxycholesterol (EPC).[2][5][6] This accumulation of EPC has been shown to be cytotoxic to certain cancer cells, particularly glioma stem-like cells, by depleting cellular cholesterol.[2][5][6] These application notes provide detailed protocols for utilizing **MM0299** to study the lanosterol synthase pathway and its downstream effects.

Mechanism of Action of MM0299

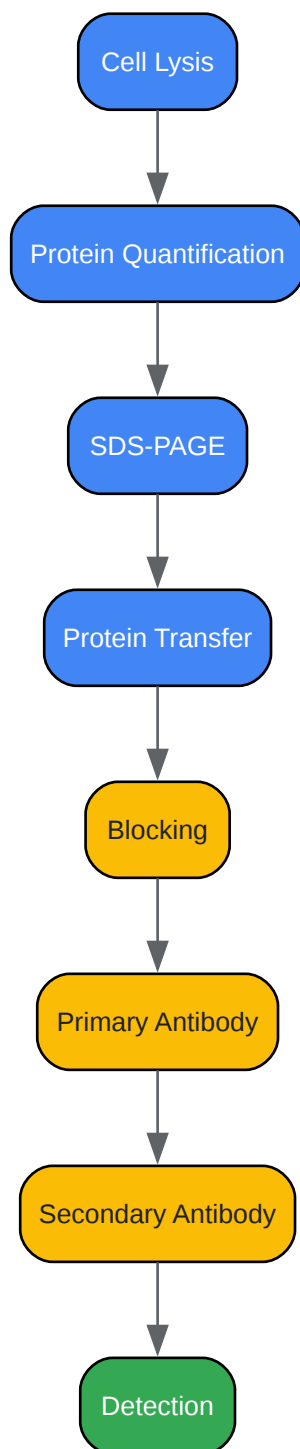
MM0299, an N-arylated tetracyclic dicarboximide, selectively binds to and inhibits LSS.[1][2] This inhibition blocks the canonical cholesterol biosynthesis pathway and redirects the substrate (S)-2,3-oxidosqualene towards the synthesis of EPC via an alternative shunt pathway.[2][5][6] The resulting EPC accumulation and cholesterol depletion are key to the anti-cancer activity of **MM0299**. [1][2]

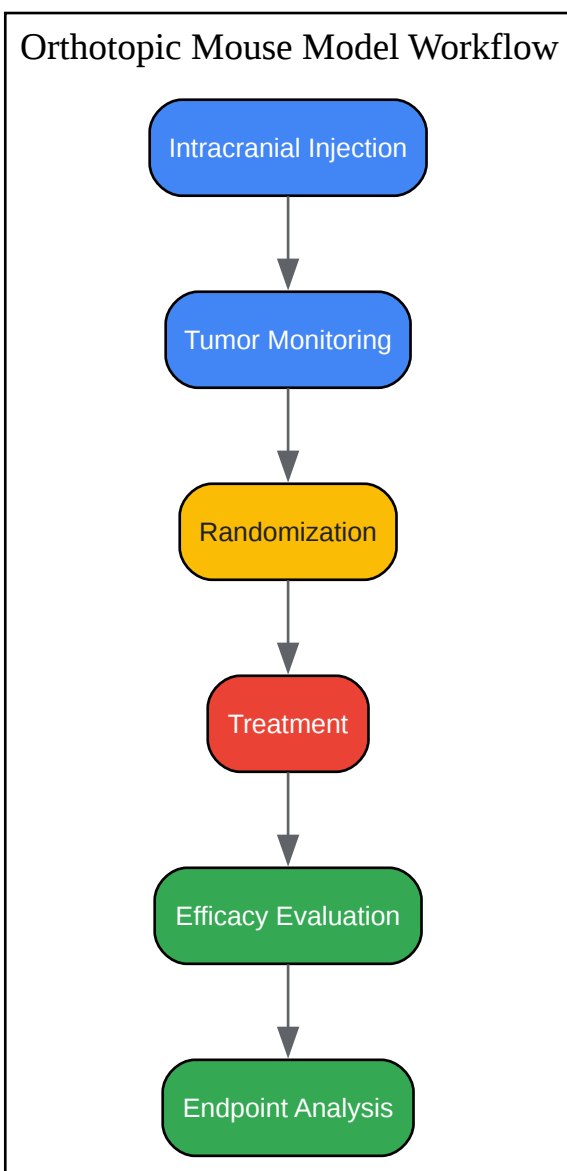


In Vitro LSS Activity Assay Workflow



Western Blot Workflow





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